

Personal protective equipment for handling Tetradecadienyl acetate

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Compound of Interest

Compound Name: Tetradecadienyl acetate

Cat. No.: B1264802

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Essential Safety and Handling Guide for Tetradecadienyl Acetate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical compounds like **Tetradecadienyl acetate**. This guide provides immediate, essential safety protocols, operational plans, and disposal procedures to foster a secure research environment.

Chemical Identifier:

- Substance Name: **Tetradecadienyl acetate**
- CAS Number: 31654-77-0 (for (Z,E)-9,12-isomer)

Hazard Identification and Precautionary Statements:

Tetradecadienyl acetate is classified with the following hazards. Adherence to the corresponding precautionary measures is mandatory.

Hazard Class	Hazard Statement
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Category 3)	H335: May cause respiratory irritation.

Precautionary Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][2][3]
P302+P352	IF ON SKIN: Wash with plenty of water.[2][3][4]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTRE/doctor if you feel unwell.[1]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[1]
P501	Dispose of contents/container to an industrial combustion plant.[1]

Personal Protective Equipment (PPE) Protocol

The following table outlines the required PPE for handling **Tetradecadienyl acetate**. Proper selection and use of PPE are critical to minimize exposure risk.

Body Part	Required PPE	Specifications and Guidelines
Hands	Chemical-resistant gloves	Must be inspected prior to use. Tested according to EN 374.[1][4][5] Nitrile gloves are a suitable option. For re-use, clean gloves before removal and air them well.[1]
Eyes/Face	Safety goggles or face shield	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards are required.[4][5]
Body	Protective clothing	Wear fire/flammable resistant and impervious clothing.[4][5] A lab coat or chemical-resistant suit is recommended.
Respiratory	Full-face respirator	Required if exposure limits are exceeded, irritation is experienced, or in case of inadequate ventilation.[2][4][5]

Emergency and First Aid Procedures

Immediate and appropriate response is crucial in the event of an exposure or spill.

Situation	First Aid / Emergency Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention. ^{[2][3][4][5]} Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical. ^{[2][3][4][5]}
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. ^{[1][2][3][4][5]} Seek medical advice if irritation persists. ^[6]
Eye Contact	Rinse cautiously with clean, fresh water for at least 15 minutes, holding the eyelids apart. ^{[1][2][3][4][5]} Remove contact lenses if present and easy to do. ^[1] Continue rinsing and consult a doctor.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. ^{[1][2][3][4][5]} Never give anything by mouth to an unconscious person. ^{[2][3][4][5][6]} Call a doctor or Poison Control Center immediately. ^{[2][3][4][5]}
Spill	Evacuate personnel to a safe area. Ensure adequate ventilation. ^{[4][5]} Remove all sources of ignition. ^{[4][5]} Absorb the spill with inert material (e.g., sand, diatomite, universal binder) and collect for disposal in a suitable, closed container. ^{[4][6]} Do not let the chemical enter drains. ^{[4][5]}

Handling and Disposal Plan

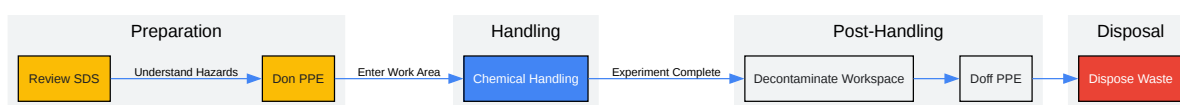
Operational Handling:

- Ventilation: Always handle **Tetradecadienyl acetate** in a well-ventilated area.[1][4][6] Local exhaust ventilation is recommended.[7]
- Hygiene: Wash hands thoroughly after handling.[1][6] Do not eat, drink, or smoke in the handling area.[8]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5][6] Keep away from incompatible materials.[7]

Disposal Protocol:

- Chemical Waste: Dispose of **Tetradecadienyl acetate** at a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[4] Do not contaminate water, foodstuffs, or soil.[4]
- Contaminated Packaging: Empty containers may retain product residue and should be treated as hazardous waste.[7] They can be triple-rinsed and offered for recycling or reconditioning, or punctured to prevent reuse and disposed of in a sanitary landfill.[4]

Workflow for Safe Handling of Tetradecadienyl Acetate



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Caption: Workflow for the safe handling of **Tetradecadienyl acetate**.

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